

Best practices for storing and handling Xmu-MP-3.

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Compound of Interest

Compound Name: Xmu-MP-3

Cat. No.: B1193833

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Technical Support Center: Xmu-MP-3

Welcome to the technical support center for **Xmu-MP-3**. This guide provides best practices for the storage and handling of **Xmu-MP-3**, along with troubleshooting advice and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments.

Chemical Identity:

Compound Name:	Xmu-MP-3
Synonym:	N-(3-(7-((1,3-dimethyl-1H-pyrazol-5-yl)amino)-1-methyl-1,4-dihydropyrimido[4,5-d]pyrimidin-3(2H)-yl)-4-methylphenyl)-3-(trifluoromethyl)benzamide
CAS Number:	2031152-08-4
Molecular Formula:	C ₂₇ H ₂₇ F ₃ N ₈ O
Molecular Weight:	536.56 g/mol

Storage and Handling

Proper storage and handling of **Xmu-MP-3** are critical for maintaining its stability and ensuring reproducible experimental results.

Storage of Solid Compound:

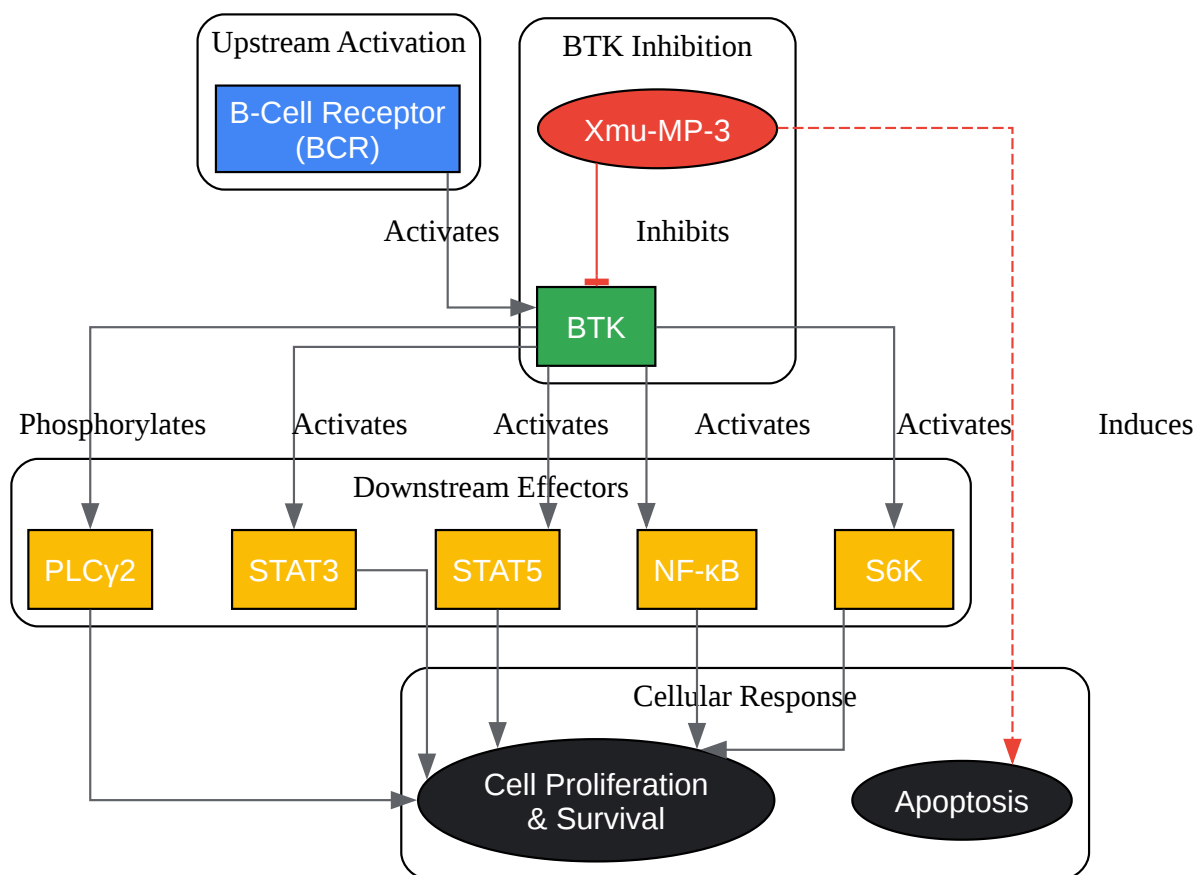
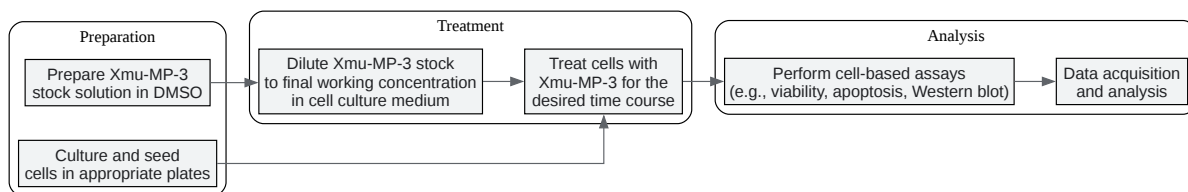
Parameter	Recommendation	Source
Storage Temperature	2-8°C	
Storage Conditions	Store in a tightly sealed container in a dry and well-ventilated place.	General laboratory best practice
Light Sensitivity	Store protected from light.	General laboratory best practice for complex organic molecules

Stock Solution Preparation and Storage:

- **Solvent Selection:** While specific solubility data for **Xmu-MP-3** is not readily available, dimethyl sulfoxide (DMSO) is a common solvent for similar small molecule inhibitors.^[1] It is recommended to perform a small-scale solubility test before preparing a large stock solution.
- **Stock Solution Concentration:** Preparing a high-concentration stock solution (e.g., 10 mM) in DMSO is a common practice.
- **Storage of Stock Solutions:** Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store stock solutions at -20°C or -80°C for long-term storage. For short-term storage, 4°C may be acceptable, but stability should be verified.

Experimental Protocols

General Workflow for In Vitro Cell-Based Assays:



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References

- 1. Targeting Bruton's tyrosine kinase (BTK) as a signaling pathway in immune-mediated diseases: from molecular mechanisms to leading treatments - PubMed [pubmed.ncbi.nlm.nih.gov]
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